

# safety and handling precautions for 3-Bromo-2-fluorobenzotrifluoride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-2-fluorobenzotrifluoride

Cat. No.: B134860

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An In-depth Technical Guide to the Safety and Handling of **3-Bromo-2-fluorobenzotrifluoride**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for **3-Bromo-2-fluorobenzotrifluoride** (CAS No. 144584-67-8) before handling this chemical. The toxicological properties of this compound have not been fully investigated.<sup>[1]</sup>

## Introduction

**3-Bromo-2-fluorobenzotrifluoride** is a fluorinated organic compound with applications in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[2]</sup> Its unique substitution pattern offers potential for the creation of complex molecular architectures.<sup>[2]</sup> Due to its reactive nature and the limited availability of in-depth toxicological data, stringent safety and handling precautions are imperative. This guide provides a comprehensive overview of the known safety information, handling procedures, and emergency protocols for **3-Bromo-2-fluorobenzotrifluoride**.

## Hazard Identification and Classification

**3-Bromo-2-fluorobenzotrifluoride** is classified as a hazardous chemical. The primary hazards identified are skin irritation, serious eye irritation, and the potential to cause an allergic skin

reaction.[1][3] It may also be harmful by ingestion and inhalation, with irritation to the mucous membranes and upper respiratory tract.[1]

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1][3]
- H335: May cause respiratory irritation.[3]

Signal Word: Warning[1][3]

## Physical and Chemical Properties

A summary of the available quantitative data for **3-Bromo-2-fluorobenzotrifluoride** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	144584-67-8	[1][2][3][4][5]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> BrF <sub>4</sub>	[1][2][3][4]
Molecular Weight	243.00 g/mol	[1][2][3][4]
Appearance	Colorless to light yellow to light orange clear liquid	[2]
Boiling Point	168-169 °C	[3][4]
Density	1.690 - 1.74 g/mL at 25 °C	[2]
Refractive Index (n <sub>20/D</sub> )	1.464 - 1.47	[1][2]
Purity	≥ 98% (GC)	[2]

## Experimental Protocols: Handling and Storage

Due to the lack of detailed experimental safety studies in the provided search results, this section outlines general best practices for handling and storing **3-Bromo-2-fluorobenzotrifluoride** based on available safety data sheets.

#### 4.1. Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of vapors.[\[1\]](#)
- Ensure that safety showers and eyewash stations are readily accessible in the immediate work area.[\[1\]](#)

#### 4.2. Personal Protective Equipment (PPE):

A critical aspect of safely handling **3-Bromo-2-fluorobenzotrifluoride** is the consistent and correct use of personal protective equipment.

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)
- Skin Protection:
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).[\[1\]](#)
  - Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

#### 4.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe vapors or mist.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Use this compound only for research and development purposes.[\[1\]](#)

#### 4.4. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)
- Store at temperatures between 2 - 8 °C.[\[2\]](#)
- Keep away from strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

## Emergency Procedures and First Aid

In the event of exposure or a spill, follow these procedures immediately.

#### 5.1. First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.[\[1\]](#)
- Inhalation: Remove the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

#### 5.2. Accidental Release Measures:

- Wear appropriate personal protective equipment, including a respirator, chemical-resistant gloves, and safety goggles.[\[1\]](#)
- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[\[1\]](#)
- Ensure adequate ventilation.

- Observe all federal, state, and local environmental regulations for disposal.<sup>[1]</sup>

## Toxicological Information

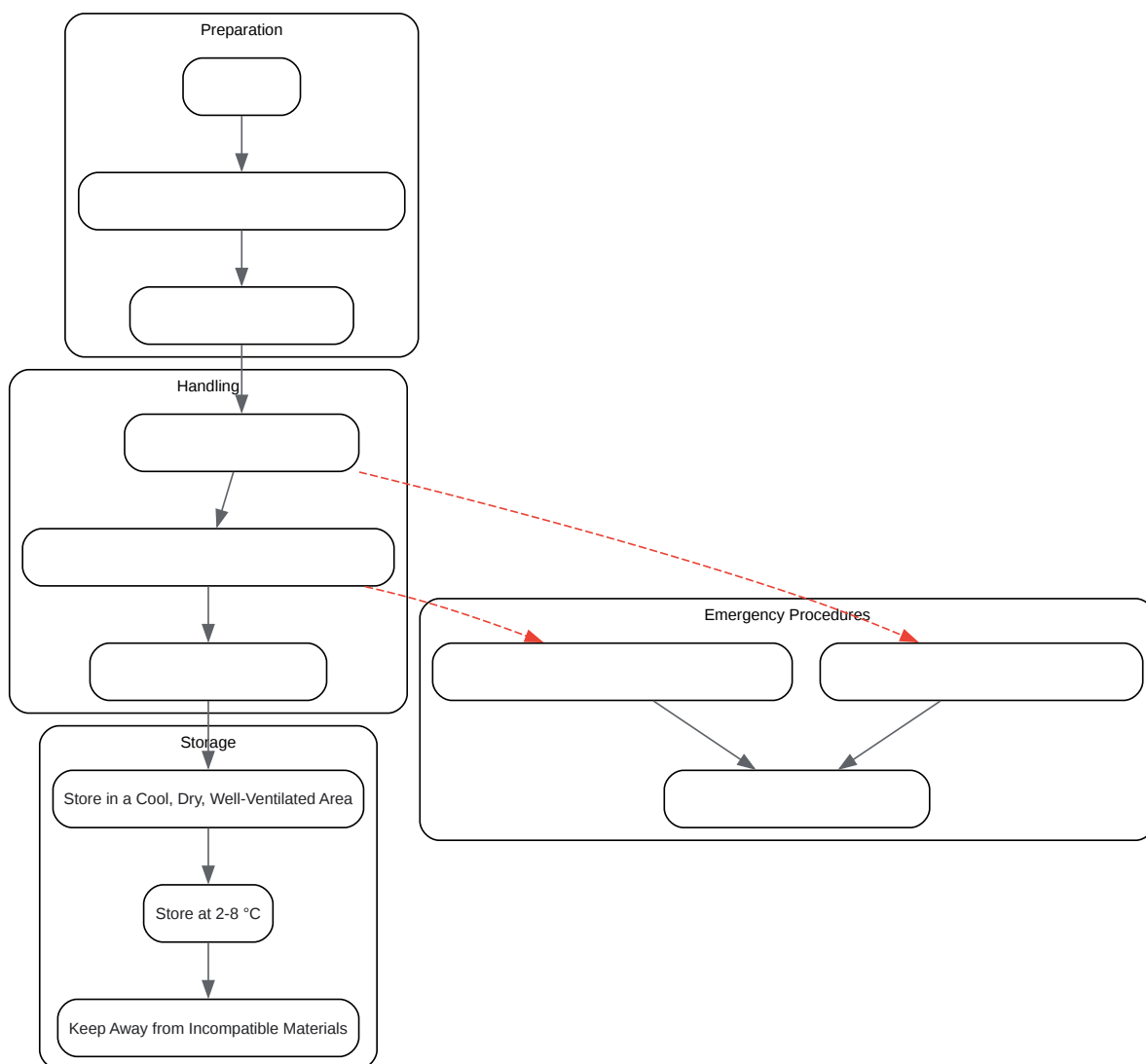
The toxicological properties of **3-Bromo-2-fluorobenzotrifluoride** have not been fully investigated.<sup>[1]</sup> The available information indicates that it is an irritant to the skin, eyes, and respiratory system, and may cause an allergic skin reaction.<sup>[1]</sup> No quantitative toxicological data such as LD50 or LC50 values were available in the search results.

## Disposal Considerations

Dispose of **3-Bromo-2-fluorobenzotrifluoride** and its containers in accordance with all applicable federal, state, and local regulations.<sup>[1]</sup> One suggested method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.<sup>[1]</sup>

## Visualized Workflow for Safe Handling

The following diagram illustrates the key logical steps for the safe handling of **3-Bromo-2-fluorobenzotrifluoride**.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)